

# Trioctyl borate molecular weight and formula

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An In-depth Technical Guide to Trioctyl Borate: Core Molecular Properties

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental chemical properties is paramount. This guide provides the core molecular information for **trioctyl borate**, a borate ester.

### **Core Molecular Data**

**Trioctyl borate** is an organic compound, specifically the triester of boric acid and octanol.[1] Its fundamental molecular properties are summarized below.

Property	Value
Molecular Formula	C24H51BO3[1][2][3]
Molecular Weight	398.5 g/mol [1][2]
Synonyms	Tri-n-octyl borate, Boric acid (H₃BO₃), trioctyl ester, Trioctyloxyborane[2]
Physical Description	Liquid[2]

## **Molecular Composition**

The chemical formula  $C_{24}H_{51}BO_3$  indicates the elemental composition of a single molecule of **trioctyl borate**. This composition can be visualized as a central borate group connected to three octyl chains.



Caption: Molecular components of trioctyl borate.

### **Experimental Protocols**

The determination of the molecular weight and formula of a compound like **trioctyl borate** is typically achieved through standard analytical chemistry techniques.

- Mass Spectrometry (MS): This is a primary technique for determining the molecular weight of a compound with high accuracy. The compound is ionized, and the mass-to-charge ratio of the resulting ions is measured.
- Elemental Analysis: This method determines the percentage composition of each element (carbon, hydrogen, oxygen, boron) in the compound. These percentages are then used to derive the empirical formula, which, in conjunction with the molecular weight from MS, confirms the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While primarily used for structural elucidation, <sup>1</sup>H, <sup>13</sup>C, and <sup>11</sup>B NMR can confirm the presence and connectivity of the different groups within the molecule, thereby corroborating the molecular formula.

The detailed standard operating procedures for these techniques are foundational in analytical chemistry and are not specific to **trioctyl borate**. Researchers should refer to standard laboratory protocols for operating these instruments.

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